

2-Ethyl-1,3,4-oxadiazole CAS number and molecular weight

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Compound of Interest

Compound Name: **2-Ethyl-1,3,4-oxadiazole**

Cat. No.: **B078769**

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An In-depth Technical Guide to 2-Ethyl-1,3,4-oxadiazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Ethyl-1,3,4-oxadiazole**, a heterocyclic compound belonging to the 1,3,4-oxadiazole class of molecules. The 1,3,4-oxadiazole ring is a significant pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.^{[1][2][3][4][5][6][7]} This document consolidates available information on the chemical properties, synthesis, and potential biological relevance of **2-Ethyl-1,3,4-oxadiazole**, intended for researchers and professionals in drug development. While specific biological data for this particular analogue is limited in publicly accessible literature, this guide extrapolates potential activities based on the well-documented profile of the 1,3,4-oxadiazole scaffold.

Core Compound Properties

2-Ethyl-1,3,4-oxadiazole is a five-membered aromatic heterocycle containing one oxygen and two nitrogen atoms, with an ethyl group substituted at the 2-position.

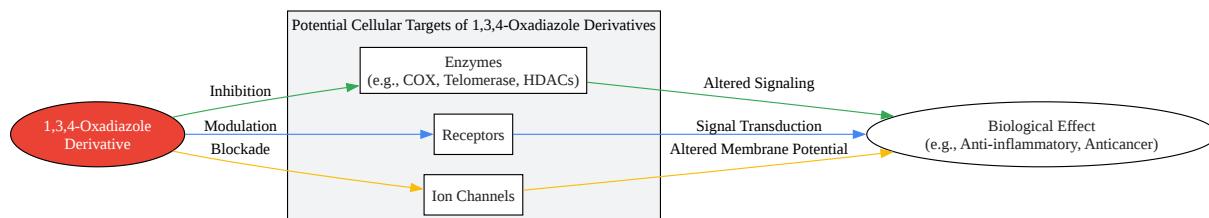
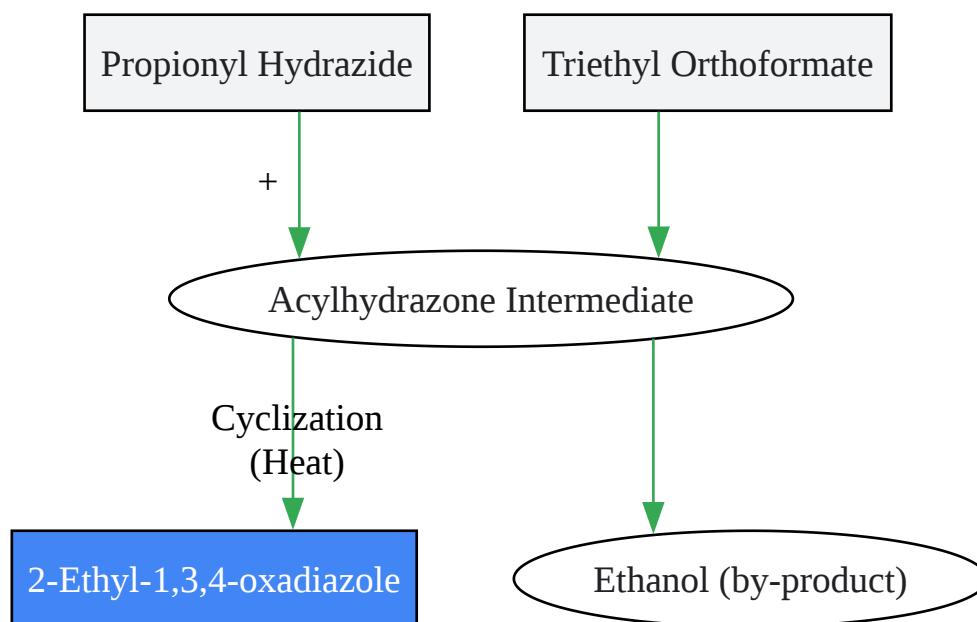
Property	Value	Reference
CAS Number	13148-61-3	
Molecular Formula	C ₄ H ₆ N ₂ O	
Molecular Weight	98.10 g/mol	
IUPAC Name	2-ethyl-1,3,4-oxadiazole	

Synthesis and Experimental Protocols

The synthesis of 2,5-disubstituted 1,3,4-oxadiazoles is well-established in the literature.[8][9] A common and direct method involves the cyclodehydration of 1,2-diacylhydrazines or the reaction of acyl hydrazides with various reagents.[1][9] For the specific synthesis of **2-Ethyl-1,3,4-oxadiazole**, a logical and documented approach involves the reaction of propionyl hydrazide with an orthoester, such as triethyl orthoformate.[10]

Plausible Synthetic Pathway

A general and widely utilized method for the synthesis of 2-substituted-1,3,4-oxadiazoles involves the cyclocondensation of an appropriate acylhydrazide with triethyl orthoformate.[10] In the case of **2-Ethyl-1,3,4-oxadiazole**, the precursor would be propionyl hydrazide.



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